

Technical Application Guide: 2-(4-Ethylphenoxy)nicotinic Acid (EPNA)

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Compound of Interest

Compound Name: 2-(4-Ethylphenoxy)nicotinic acid

CAS No.: 954567-38-5

Cat. No.: B106184

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Executive Summary & Mechanism of Action

2-(4-Ethylphenoxy)nicotinic acid (EPNA) is a specialized chemical probe primarily utilized in plant physiology and agricultural chemistry. It functions as a potent inhibitor of Phytoene Desaturase (PDS), a critical enzyme in the carotenoid biosynthesis pathway.^{[1][2]}

By competitively binding to the plastoquinone-binding site of PDS, EPNA arrests the conversion of colorless phytoene into colored carotenoids (ζ -carotene, lycopene, and β -carotene). This inhibition results in a distinct "bleaching" phenotype in photosynthetic tissues due to the photo-oxidation of chlorophyll, which loses the photoprotective shielding provided by carotenoids.^[1]

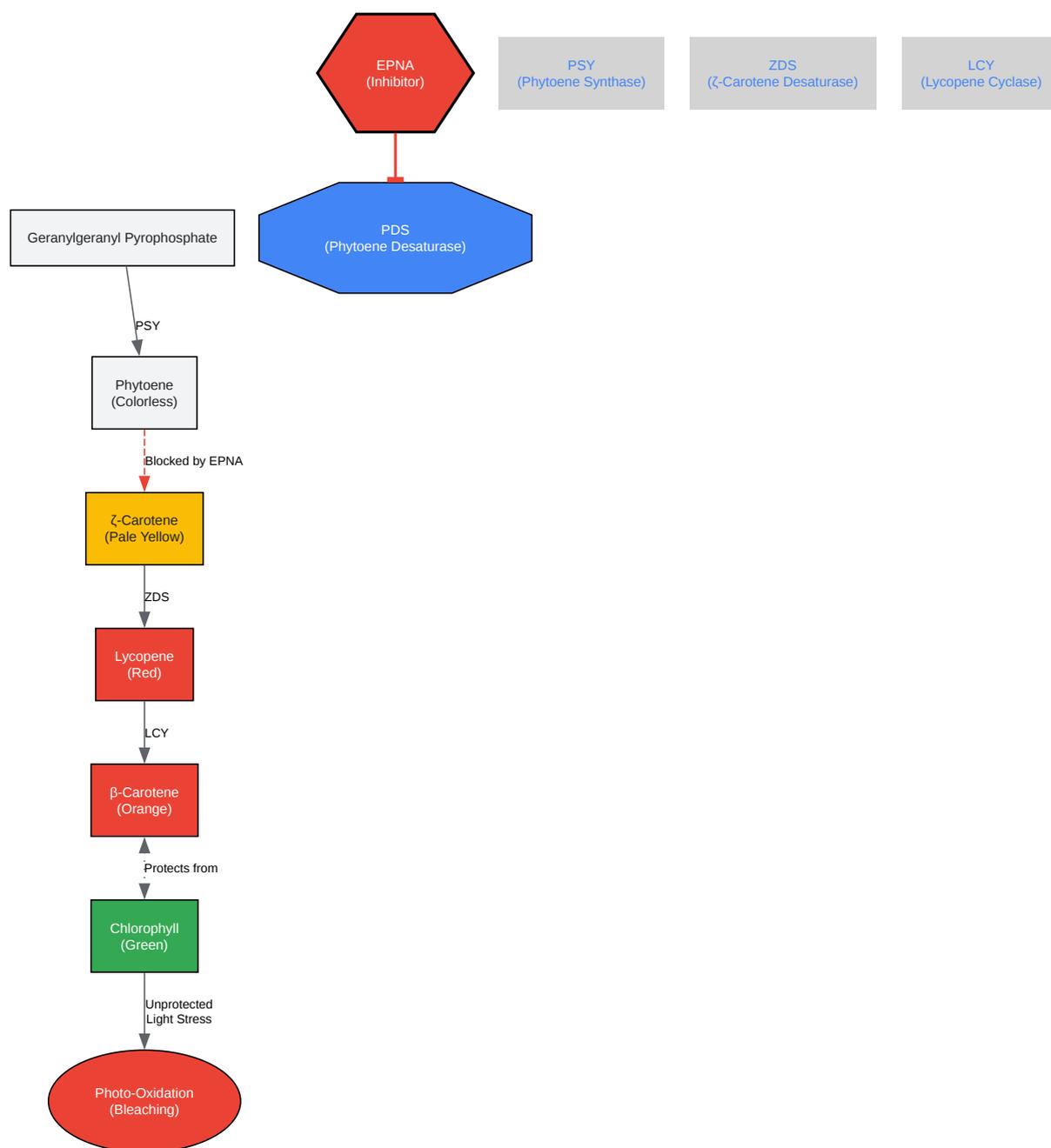
Beyond plant biology, the 2-phenoxy nicotinic acid scaffold serves as a precursor in medicinal chemistry for the development of non-steroidal anti-inflammatory drugs (NSAIDs), specifically targeting Cyclooxygenase (COX) enzymes when derivatized into hydrazides.

Key Physiochemical Properties

Property	Specification
CAS Number	Variable by salt/derivative (Parent Acid: Generic 2-phenoxy scaffold)
Molecular Formula	C ₁₄ H ₁₃ NO ₃
Molecular Weight	243.26 g/mol
Solubility	DMSO (>20 mg/mL), Ethanol; Poorly soluble in water.[3]
Stability	Stable at -20°C (solid); Solutions stable for 1 week at 4°C.
Primary Target	Phytoene Desaturase (PDS) (Plant type)
Secondary Target	COX-1/COX-2 (as hydrazide derivative scaffold)

Biological Pathway & Mechanism[4]

The following diagram illustrates the precise intervention point of EPNA within the carotenoid biosynthesis pathway.



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Figure 1: Mechanism of Action. EPNA inhibits PDS, preventing the formation of photoprotective carotenoids, leading to chlorophyll degradation (bleaching).

Application Note: PDS Inhibition Assays

Context

Researchers use EPNA to screen for PDS resistance mutations (in herbicide development) or to study the regulation of the carotenoid pathway. The accumulation of phytoene is the definitive biomarker for EPNA activity.

Protocol A: Leaf Disc Bleaching Assay (Qualitative/Semi-Quantitative)

Objective: To determine the Effective Concentration (EC₅₀) of EPNA required to induce chlorosis in plant tissue.

Materials:

- Plant tissue (Spinach, Arabidopsis, or Tobacco leaves).
- EPNA Stock Solution (100 mM in DMSO).
- Incubation Buffer: 1 mM MES (pH 6.5), 1% Sucrose.
- Multi-well plates (6-well or 12-well).

Workflow:

- Preparation: Punch 5mm leaf discs from healthy, dark-adapted plants.
- Dosing: Prepare a dilution series of EPNA in Incubation Buffer (0, 0.1, 1, 10, 50, 100 μM).
Note: Keep final DMSO concentration < 0.5% to avoid solvent toxicity.
- Incubation: Float leaf discs (abaxial side down) in the solution.
- Light Exposure: Incubate under continuous high light ($500 \mu\text{mol m}^{-2} \text{s}^{-1}$) for 48–72 hours at 25°C.

- Analysis:
 - Visual: Score for "bleaching" (white/pink tissue vs. green control).
 - Spectrophotometric: Extract pigments in 80% Acetone. Measure Absorbance at 663 nm (Chlorophyll A) and 645 nm (Chlorophyll B).

Protocol B: HPLC Quantitation of Phytoene (Quantitative)

Objective: To confirm PDS inhibition by detecting the buildup of the substrate, phytoene.

Reagents:

- Extraction Solvent: Methanol:Chloroform (2:1 v/v).
- HPLC Mobile Phase: Acetonitrile:Methanol:2-Propanol (85:10:5).
- Standard: Phytoene standard (commercially available or purified from norflurazon-treated tissue).

Step-by-Step Methodology:

- Tissue Harvesting:
 - Harvest 100 mg of EPNA-treated leaf tissue.
 - Flash freeze in liquid nitrogen immediately to prevent degradation.
- Extraction:
 - Grind tissue to a fine powder.
 - Add 1 mL Extraction Solvent. Vortex vigorously for 1 min.
 - Add 0.5 mL water to induce phase separation. Centrifuge at 10,000 x g for 5 min.
 - Collect the lower (chloroform) phase containing lipophilic carotenoids.

- Evaporate to dryness under N₂ stream. Resuspend in 100 μL Mobile Phase.
- HPLC Analysis:
 - Column: C18 Reverse Phase (e.g., 250 x 4.6 mm, 5 μm).
 - Flow Rate: 1.0 mL/min.
 - Detection: Photodiode Array (PDA) detector.
 - Phytoene: Monitor at 286 nm (distinctive UV absorption).
 - β-Carotene: Monitor at 450 nm.
- Data Interpretation:
 - Positive Result: A massive peak at 286 nm (Phytoene) appears in treated samples, absent in controls.
 - Negative Result: No Phytoene peak; indicates lack of PDS inhibition or poor compound uptake.

Application Note: Medicinal Chemistry Scaffold

While primarily a plant physiology tool, the 2-phoxynicotinic acid structure is a privileged scaffold in drug discovery.

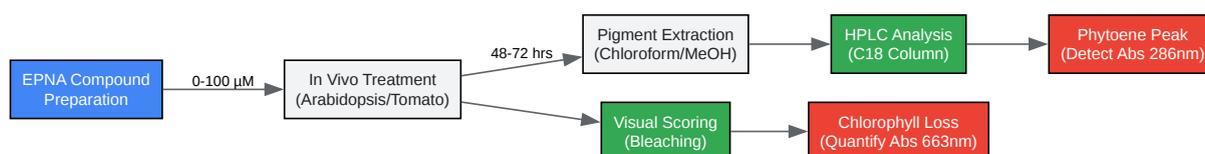
Structure-Activity Relationship (SAR) Insights

- The Acid Moiety: The carboxylic acid at position 3 is critical for binding. Converting this to a hydrazide (–CONHNH₂) significantly alters the target profile from PDS (plant) to Cyclooxygenase (mammalian).
- The Phenoxy Bridge: The ether linkage provides flexibility. Substituents on the phenoxy ring (e.g., the 4-ethyl group in EPNA) dictate lipophilicity and pocket fit.
- Protocol Overview for Derivatization:
 - Esterification: React EPNA with MeOH/H₂SO₄ to form the methyl ester.

- Hydrazinolysis: React the ester with hydrazine hydrate in refluxing ethanol.
- Assay: Test the resulting hydrazone for anti-inflammatory activity using a COX-1/COX-2 inhibition kit (e.g., Cayman Chemical colorimetric assay).

Experimental Workflow Visualization

The following diagram outlines the standard validation workflow for characterizing EPNA activity in a research setting.



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Figure 2: Experimental workflow for validating PDS inhibition using EPNA.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Precipitation in Media	High concentration or poor solubility in aqueous buffer.	Predissolve in 100% DMSO. Ensure final DMSO < 0.5%. Sonicate buffer upon addition.
No Bleaching Observed	Tissue is too mature or light intensity is too low.	Use young, expanding tissue (meristematic). Increase light intensity to drive photo-oxidation.
HPLC Peak Tailing	Lipid contamination or column degradation.	Use a guard column. Ensure thorough phase separation during extraction.
Lack of Phytoene Peak	Compound did not penetrate cuticle.	Add a surfactant (e.g., 0.05% Tween 20) to the incubation buffer.

References

- Structural Determinants of PDS Inhibition BenchChem. "Elucidation of Structural Determinants for Biological Activity within **2-(4-Ethylphenoxy)nicotinic Acid** Analogues."
- Mechanism of Carotenoid Biosynthesis Inhibitors University of California Agriculture & Natural Resources. "Carotenoid Biosynthesis Inhibitors | Herbicide Symptoms."[\[1\]](#)
- PDS Silencing and Phenotypes National Institutes of Health (PMC). "Silencing of the phytoene desaturase (PDS) gene affects the expression of fruit-ripening genes in tomatoes."[\[4\]](#)
- Medicinal Chemistry of Phenoxy nicotinic Acids PubMed. "Design and synthesis of 2-phenoxy nicotinic acid hydrazides as anti-inflammatory and analgesic agents."[\[5\]](#)
- Chemical Properties and Safety PubChem. "2-Phenoxy nicotinic acid | C₁₂H₉NO₃."[\[3\]](#)

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Sources

- [1. Carotenoid Biosynthesis Inhibitors | Herbicide Symptoms \[ucanr.edu\]](#)
- [2. Phytoene desaturase inhibition by O-\(2-phenoxy\)ethyl-N-aralkylcarbamates - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. 2-Phenoxynicotinic acid | C12H9NO3 | CID 123450 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Silencing of the phytoene desaturase \(PDS\) gene affects the expression of fruit-ripening genes in tomatoes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Design and synthesis of 2-phenoxynicotinic acid hydrazides as anti-inflammatory and analgesic agents - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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